

Isodecyl diphenyl phosphate molecular weight and formula

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Compound of Interest		
Compound Name:	Isodecyl diphenyl phosphate	
Cat. No.:	B118952	Get Quote

Technical Overview of Isodecyl Diphenyl Phosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **isodecyl diphenyl phosphate**, a compound of interest in various industrial and research applications.

Core Chemical Properties

Isodecyl diphenyl phosphate is an organophosphate compound recognized for its utility as a flame retardant and plasticizer.[1][2] Its fundamental molecular attributes are summarized below.

Property	Value	References
Molecular Formula	C22H31O4P	[1][2][3][4][5][6]
Molecular Weight	390.45 g/mol	[2][5][6][7][8]
390.5 g/mol	[4][9]	

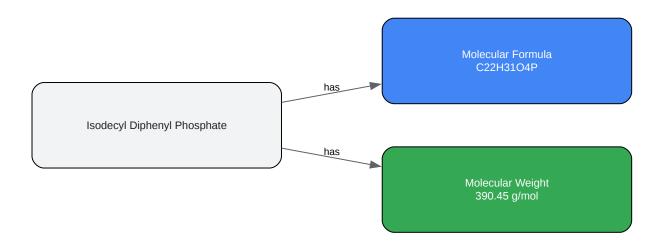
Experimental Protocols & Signaling Pathways



The query for experimental protocols and signaling pathways is not applicable to the fundamental physicochemical properties of a single chemical compound like **isodecyl diphenyl phosphate**. Such information is typically associated with biological systems, drug interactions, or complex experimental procedures beyond the scope of basic chemical characterization.

Visualized Data Relationship

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Molecular Properties of Isodecyl Diphenyl Phosphate.

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